

Technical Guide & Safety Data Sheet: 4-(Trichloroacetyl)morpholine[1]

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Compound of Interest

Compound Name: 2,2,2-Trichloro-1-morpholin-4-ylethanone
CAS No.: 13306-60-0
Cat. No.: B078635

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Document Control:

- Subject: 4-(Trichloroacetyl)morpholine
- CAS Registry Number: 13306-60-0[1][2][3]
- Document Type: Technical Safety Guide & Operational Protocol
- Target Audience: Medicinal Chemists, Process Safety Engineers, R&D Scientists[1]

Part 1: Chemical Identification & Strategic Utility[1]

Chemical Identity

Parameter	Detail
Product Name	4-(Trichloroacetyl)morpholine
IUPAC Name	2,2,2-Trichloro-1-(morpholin-4-yl)ethan-1-one
Synonyms	N-Trichloroacetylmorpholine; Trichloroacetic acid morpholide; 2,2,2-Trichloro-1-morpholinoethanone
CAS Number	13306-60-0
Molecular Formula	C ₆ H ₈ Cl ₃ NO ₂
Molecular Weight	232.49 g/mol
Structure	Morpholine ring -acylated with a trichloroacetyl group

Research & Industrial Applications

This compound serves as a specialized electrophilic intermediate in organic synthesis.[1] Its utility stems from the unique reactivity of the trichloroacetyl group attached to the morpholine scaffold:[1]

- **Herbicide Safeners:** Analogous to dichloroacetyl morpholines (e.g., flurazole precursors), this motif is investigated for protecting crops from herbicidal damage by inducing glutathione S-transferase activity.[1]
- **Fungicide Synthesis:** Acts as a building block for morpholine-based fungicides (e.g., tridemorph analogs) where the lipophilic trichloromethyl group enhances cuticle penetration. [1]
- **Haloform Reaction Precursor:** The trichloroacetyl group can act as a "masked" carboxylate or be used to transfer the trichloromethyl moiety under specific catalytic conditions.[1]

Part 2: Hazard Identification & Risk Assessment (GHS)[1]

Classification Logic (Derived)

Note: While a harmonized ECHA dossier is absent for this specific CAS, the following classification is derived from Structure-Activity Relationships (SAR) with 4-(chloroacetyl)morpholine and trichloroacetic acid.[1]

Signal Word:WARNING

Hazard Class	Category	Hazard Statement	Mechanism of Toxicity
Acute Toxicity (Oral)	Cat. 4	H302: Harmful if swallowed.[1][4]	Metabolic hydrolysis releases trichloroacetic acid (TCA) and morpholine (a systemic toxin).[1]
Skin Irritation	Cat. 2	H315: Causes skin irritation.[1]	Lipophilic nature allows dermal penetration; hydrolysis releases acidic byproducts.[1]
Eye Irritation	Cat. 2A	H319: Causes serious eye irritation.[1]	Direct contact with mucous membranes causes immediate protein denaturation.[1]
STOT - Single Exp.	Cat. 3	H335: May cause respiratory irritation.[1][4]	Inhalation of dust/vapors irritates the upper respiratory tract.[1][4]

Precautionary Overview

- P261: Avoid breathing dust/fume/gas/mist/vapors.[1][4][5]

- P280: Wear protective gloves/protective clothing/eye protection (Nitrile rubber recommended).[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[1][4][5]
Remove contact lenses.[1][4][5]

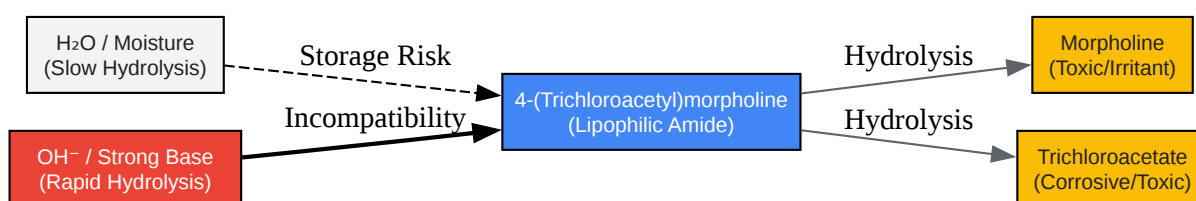
Part 3: Composition & Stability Profile[1]

Purity & Impurities

- Assay: Typically $\geq 95\%$ (GC/NMR).
- Common Impurities:
 - Morpholine (CAS 110-91-8): Residual starting material.
 - Trichloroacetic Acid (CAS 76-03-9): Hydrolysis product (Corrosive).[1]
 - HCl: Byproduct if prepared via acid chloride route without full neutralization.[1]

Stability & Reactivity Diagram

The compound is relatively stable but possesses a labile amide bond susceptible to hydrolysis under acidic or basic conditions.[1]



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Figure 1: Hydrolytic degradation pathway.[1] Storage in moisture-free environments is critical to prevent the release of toxic morpholine and corrosive trichloroacetic acid.[1]

Part 4: Handling, Storage, & Emergency

Protocols[1]

Safe Handling Workflow

Engineering Controls:

- Fume Hood: Mandatory.[1] Do not handle on an open bench due to potential dust/vapor generation.[1]
- Inert Atmosphere: Store under Nitrogen or Argon if long-term stability is required (hygroscopic tendency).[1]

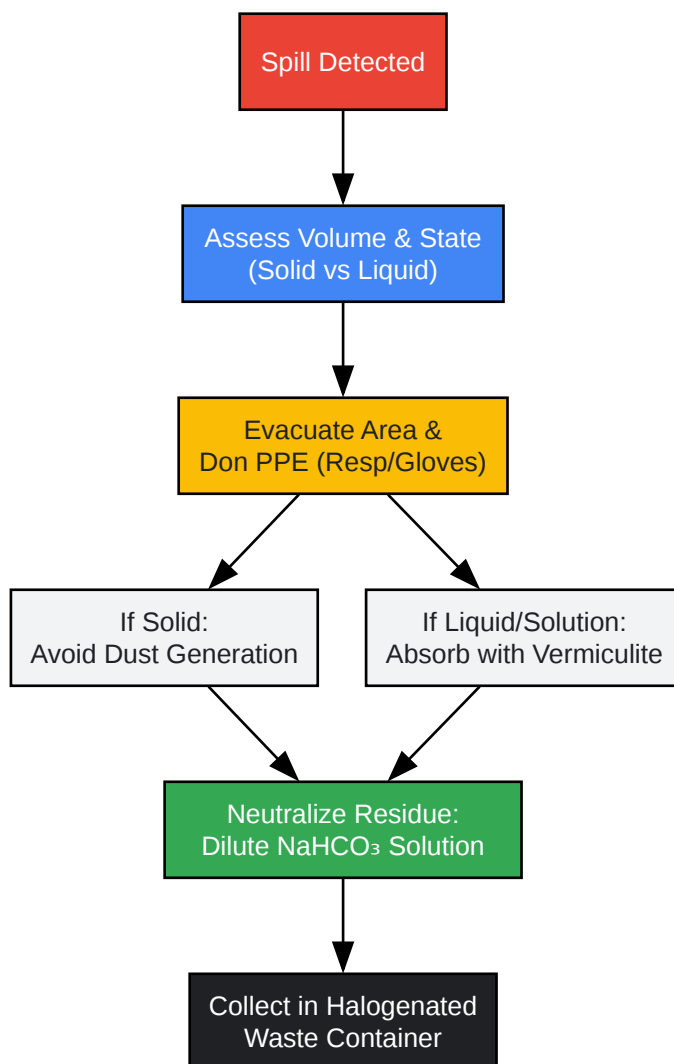
Personal Protective Equipment (PPE):

- Gloves: Nitrile (0.11 mm min thickness) or Fluoroelastomer for prolonged contact.[1]
- Eyes: Chemical safety goggles.[1] Face shield if handling large quantities (>10g).[1]
- Body: Lab coat required; Tyvek suit recommended for spill cleanup.[1]

Emergency Response (First Aid)

- Eye Contact: Immediate irrigation (15 mins).[1] The lipophilic nature may make it difficult to wash off; use copious water.[1]
- Skin Contact: Wash with soap and water.[1][5] Do not use organic solvents (ethanol/DMSO) as they may increase transdermal absorption.[1]
- Ingestion: Rinse mouth. Do NOT induce vomiting (risk of aspiration of acidic hydrolysis products).[1]

Spill Management Logic



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Figure 2: Step-by-step spill response protocol ensuring containment of halogenated waste.[1]

Part 5: Physical & Chemical Properties[1]

Property	Value (Experimental/Predicted)
Physical State	Solid (low melting) or viscous liquid
Melting Point	45–55 °C (Estimated based on analogs)
Boiling Point	>250 °C (Decomposes)
Solubility (Water)	Low (Hydrolyzes slowly)
Solubility (Organic)	Soluble in DCM, DMSO, Ethyl Acetate
Partition Coeff (LogP)	~1.5 (Predicted)
Flash Point	>110 °C

Part 6: Toxicological Information[1]

Acute Toxicity Profile

- Oral: Predicted LD50 (Rat) ~600–1000 mg/kg.[1] (Based on 4-chloroacetylmorpholine LD50).
[1]
- Dermal: Predicted LD50 (Rabbit) >2000 mg/kg.[1]
- Inhalation: No specific data.[1] Treat as a respiratory irritant.[1]

Chronic Effects (Carcinogenicity & Mutagenicity)[1]

- Morpholine Moiety: Morpholine can nitrosate in the body to form N-nitrosomorpholine (NMOR), a known carcinogen (IARC Group 2B).[1] Avoid co-administration with nitrosating agents (nitrites).[1]
- Trichloroacetyl Moiety: Trichloroacetic acid is a mouse liver carcinogen (peroxisome proliferator).[1] Long-term exposure should be minimized.[1]

Part 7: Disposal & Regulatory Compliance[1]

Disposal Methodology

Do NOT dispose of down the drain.

- Method: High-temperature incineration equipped with a scrubber.[1]
- Rationale: The compound contains chlorine (Cl) and nitrogen (N).[1][6][7] Incineration generates HCl and NOx.[1] A scrubber is required to neutralize acid gases.[1]
- Waste Code: Halogenated Organic Solvents/Solids.[1]

Transport Information (Non-Mandatory)

- DOT (US): Not regulated as a dangerous good (unless in bulk where RQ applies).[1]
- IATA: Not restricted (Check specific airline carrier rules for "Chemicals, n.o.s.").[1]

References

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